

2,3,5-Tribromobenzaldehyde CAS number

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Compound of Interest

Compound Name: 2,3,5-Tribromobenzaldehyde

CAS No.: 477534-83-1

Cat. No.: B1472527

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An In-Depth Technical Guide to **2,3,5-Tribromobenzaldehyde**: Synthesis, Properties, and Applications

Introduction

2,3,5-Tribromobenzaldehyde is a halogenated aromatic aldehyde, a class of compounds that serve as versatile building blocks in organic synthesis. Its structure, featuring an aldehyde functional group and three bromine atoms on the benzene ring, offers multiple sites for chemical modification. This makes it a valuable intermediate in the synthesis of more complex molecules, particularly in the fields of pharmaceuticals and materials science. This guide provides a comprehensive technical overview of **2,3,5-Tribromobenzaldehyde**, including its chemical identity, properties, synthesis considerations, and applications, with a focus on its utility for researchers and drug development professionals.

The Chemical Abstracts Service (CAS) has assigned the number 477534-83-1 to **2,3,5-Tribromobenzaldehyde**^[1]. This unique identifier is crucial for unambiguous identification in chemical databases, regulatory submissions, and procurement.

Physicochemical and Spectroscopic Properties

The properties of **2,3,5-Tribromobenzaldehyde** are dictated by its molecular structure: the electrophilic aldehyde group and the electron-withdrawing, bulky bromine substituents. While extensive experimental data for this specific isomer is not widely published, we can infer its characteristics based on related compounds.

Table 1: Key Properties of Substituted Benzaldehydes

Property	2,3,5-Tribromobenzaldehyde (Predicted/Inferred)	2-Amino-3,5-dibromobenzaldehyde	3,5-Dibromobenzaldehyde[2]
CAS Number	477534-83-1[1]	50910-55-9	56990-02-4
Molecular Formula	C ₇ H ₃ Br ₃ O	C ₇ H ₅ Br ₂ NO	C ₇ H ₄ Br ₂ O
Molecular Weight	342.81 g/mol	278.93 g/mol	263.91 g/mol
Appearance	Likely a white to off-white solid	-	-
Melting Point	Not available	130-135 °C	84-88 °C
Solubility	Expected to be soluble in common organic solvents (e.g., THF, Dichloromethane, Ethyl Acetate) and insoluble in water.	-	-
SMILES String	<chem>O=Cc1cc(Br)c(Br)c(Br)c1</chem>	<chem>Nc1c(Br)cc(Br)cc1C=O</chem>	<chem>Brcc1cc(Br)cc(C=O)c1</chem>
InChI Key	Inferred from structure	RCPAZWISSAVDEA-UHFFFAOYSA-N	ZLDMZIXUGCGKMB-UHFFFAOYSA-N

Spectroscopic Analysis

Structural elucidation of **2,3,5-Tribromobenzaldehyde** relies on standard spectroscopic techniques. While a published spectrum for this specific isomer is not readily available, the expected spectral features can be predicted. For illustrative purposes, the analysis of the related compound 2-Amino-3,5-dibromobenzaldehyde provides a strong model for interpretation.

- ^1H NMR: The aldehyde proton (-CHO) would appear as a singlet far downfield, typically around δ 9.5-10.5 ppm. The aromatic protons would appear as distinct signals in the δ 7.0-8.0 ppm region, with their splitting patterns determined by their coupling relationships.
- ^{13}C NMR: The carbonyl carbon of the aldehyde would be highly deshielded, appearing around δ 190 ppm. The aromatic carbons would resonate between δ 120-150 ppm, with carbons directly attached to bromine showing characteristic shifts.
- FT-IR: Key vibrational bands would include a strong C=O stretch for the aldehyde at approximately 1700 cm^{-1} and C-Br stretches at lower wavenumbers (typically $500\text{-}650\text{ cm}^{-1}$).

Synthesis Methodologies

The synthesis of polybrominated benzaldehydes typically involves two primary strategies: the direct bromination of a benzaldehyde precursor or the formylation of a pre-brominated benzene ring. The choice of method depends on the desired substitution pattern and the availability of starting materials.

Protocol 1: Electrophilic Bromination of a Benzaldehyde Precursor

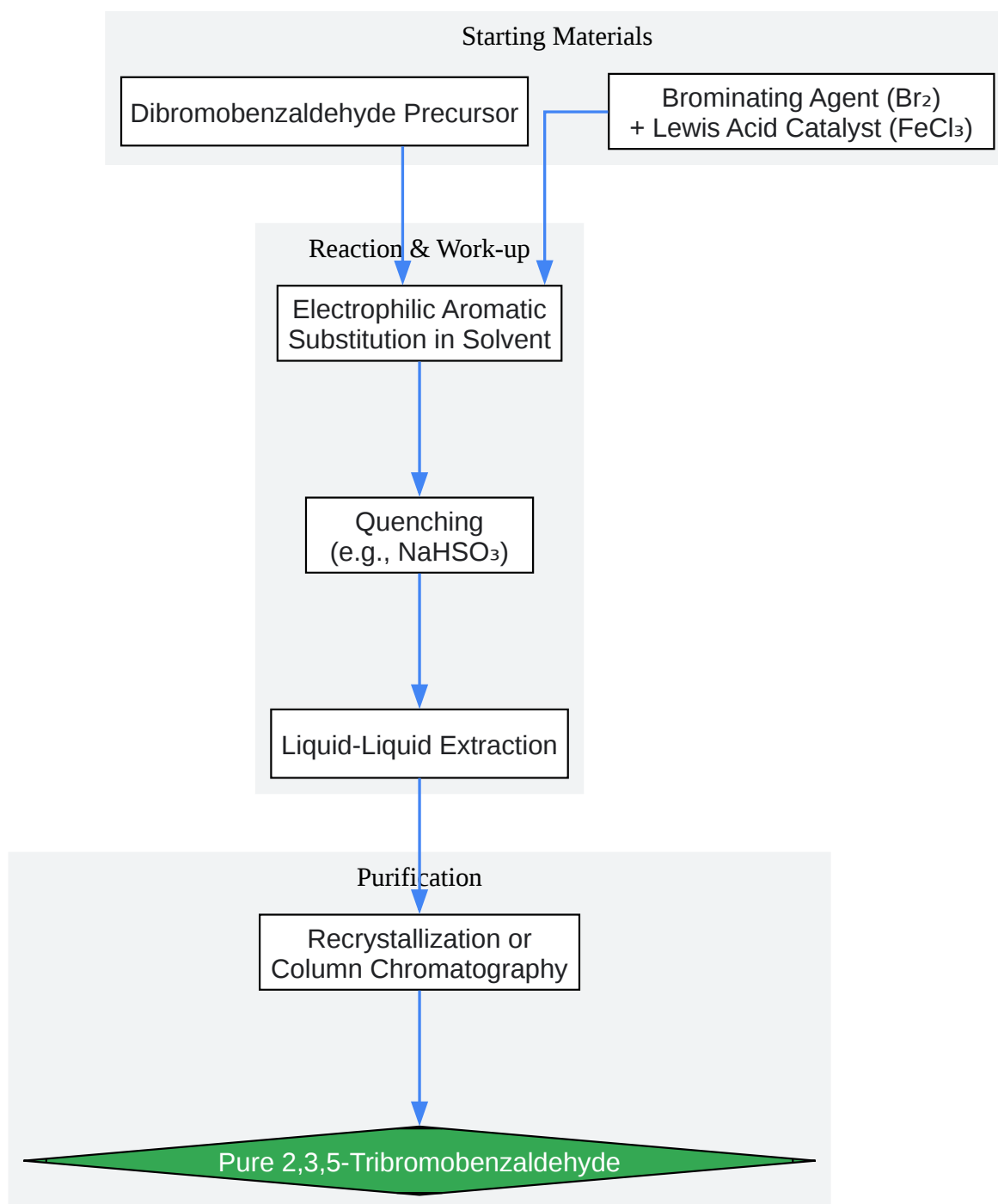
This approach involves the direct reaction of a less-substituted bromobenzaldehyde with a brominating agent. The existing bromine and aldehyde groups act as directors, influencing the position of subsequent bromination.

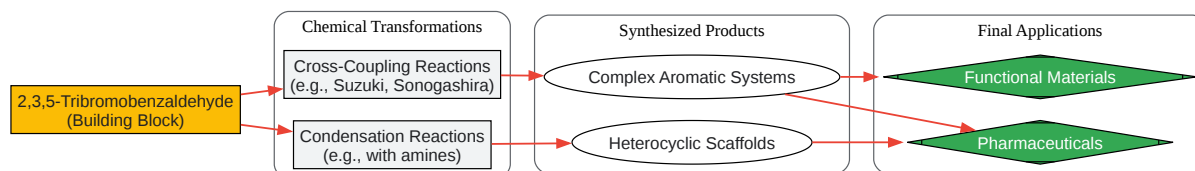
Step-by-Step Methodology:

- Precursor Selection: Start with a commercially available dibromobenzaldehyde that can direct the third bromine to the desired position.

- **Reaction Setup:** Dissolve the starting material in a suitable solvent (e.g., glacial acetic acid or a chlorinated solvent).
- **Bromination:** Add a brominating agent, such as elemental bromine (Br_2) or N-Bromosuccinimide (NBS), often in the presence of a Lewis acid catalyst (e.g., FeCl_3 or AlCl_3) to increase the electrophilicity of the bromine.
- **Reaction Monitoring:** Monitor the reaction progress using Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC) until the starting material is consumed.
- **Work-up:** Quench the reaction by adding a reducing agent (e.g., sodium bisulfite solution) to consume excess bromine. Extract the product into an organic solvent.
- **Purification:** Wash the organic layer with water and brine, dry over an anhydrous salt (e.g., Na_2SO_4), and concentrate under reduced pressure. The crude product is then purified, typically by recrystallization or column chromatography.

The causality behind using a Lewis acid is to polarize the Br-Br bond, creating a potent electrophile (Br^+) that is more readily attacked by the electron-rich aromatic ring.





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Fig. 2: Role of **2,3,5-Tribromobenzaldehyde** as a key intermediate in synthetic chemistry.

Safety, Handling, and Storage

As with all halogenated aromatic aldehydes, **2,3,5-Tribromobenzaldehyde** should be handled with care in a laboratory setting. While a specific Material Safety Data Sheet (MSDS) is not widely available, the safety profile can be inferred from similar compounds like 2-amino-3,5-dibromobenzaldehyde and 3,5-dibromobenzaldehyde.

Key Safety Precautions:

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat. [3][4]* **Engineering Controls:** Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust or vapors. [5][6] **Facilities** should be equipped with an eyewash station and a safety shower. [5]* **Health Hazards:** This class of compounds is typically irritating to the eyes, skin, and respiratory system. [4] **Avoid contact with skin and eyes, and prevent dust generation and inhalation.** [5][6] **May be harmful if swallowed.** [3]* **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place away from incompatible substances such as strong oxidizing agents. [4][5]* **Disposal:** Dispose of waste in accordance with local, state, and federal regulations. Chemical waste generators must determine if a discarded chemical is classified as hazardous. [5]

Conclusion

2,3,5-Tribromobenzaldehyde (CAS No. 477534-83-1) is a synthetically valuable, poly-functionalized building block. Its aldehyde group and multiple bromine substituents provide chemists, particularly those in drug discovery and materials science, with a versatile platform for constructing complex molecular targets. Through well-established synthetic protocols such as electrophilic substitution and functional group transformations like condensation and cross-coupling, this compound can be elaborated into a diverse range of novel structures. Prudent handling in accordance with established safety protocols for halogenated aromatic aldehydes is essential for its safe and effective use in research and development.

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